

Application Notes and Protocols for Preparing M1001 Stock Solution

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Compound of Interest

Compound Name: M1001

Cat. No.: B15576307

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Introduction

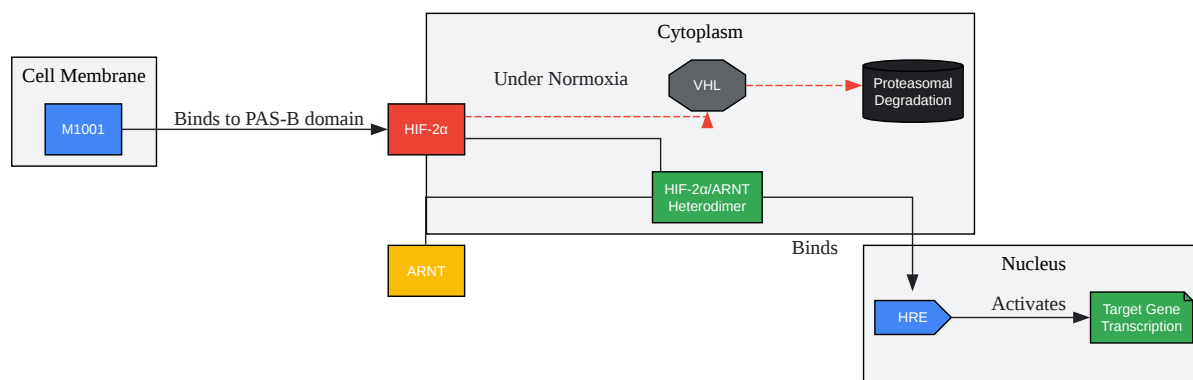
M1001 is a small molecule that functions as a weak agonist of Hypoxia-Inducible Factor-2 α (HIF-2 α), a crucial transcription factor in the cellular response to low oxygen levels.^[1] It operates by directly binding to the PAS-B domain of the HIF-2 α subunit, which enhances the stability of the HIF-2 α /ARNT heterodimer and subsequently increases the transcription of HIF-2 α target genes.^{[1][2]} Due to its mechanism of action, **M1001** is a valuable tool for investigating the roles of HIF-2 α in various physiological and pathological processes. Proper preparation of a stock solution is the first critical step for reliable and reproducible experimental results.

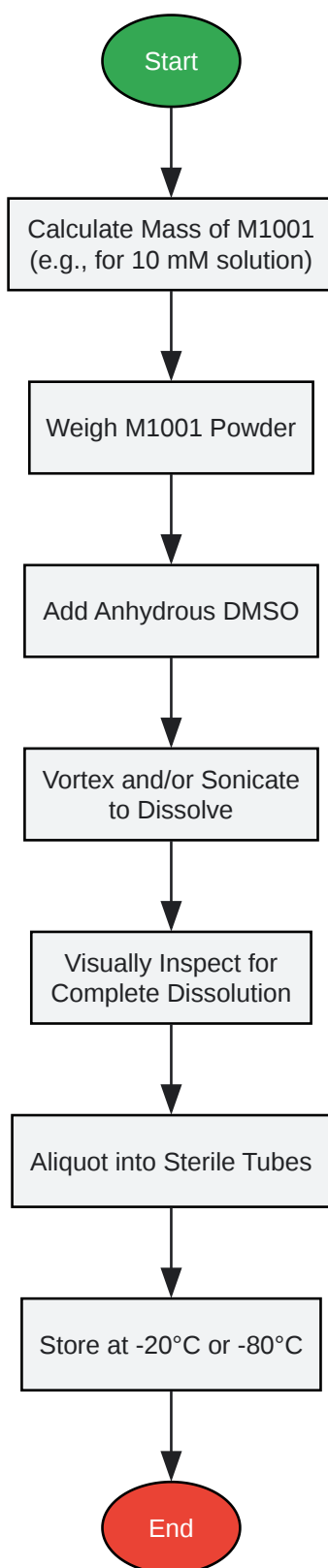
Quantitative Data Summary

The following table summarizes the key chemical and physical properties of **M1001**.

Parameter	Value	Reference
CAS Number	874590-32-6	[2]
Molecular Formula	C ₁₇ H ₁₇ N ₃ O ₂ S	[2]
Molecular Weight	327.4 g/mol	[2]
Appearance	Solid	[2]
Solubility	Soluble in DMSO	[2]
Recommended Stock Concentration	10 mM	
Storage Temperature	-20°C or -80°C	

Signaling Pathway of M1001





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References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. benchchem.com \[benchchem.com\]](#)
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